

# Application Notes: Utilizing Tin(II) Bromide for Lead-Free Perovskite Solar Cells

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Compound of Interest		
Compound Name:	Tin(2+);dibromide	
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#### Introduction

The rapid advancement of perovskite solar cells (PSCs) has positioned them as a frontrunner in next-generation photovoltaic technologies. However, the inclusion of toxic lead in the highest-performing perovskite materials raises environmental and health concerns, hindering their large-scale commercialization. Tin-based perovskites have emerged as the most promising lead-free alternatives, owing to tin's similar electronic configuration to lead and the favorable optoelectronic properties of tin-halide perovskites.[1][2] Tin(II) bromide (SnBr<sub>2</sub>) is a key precursor for synthesizing a range of tin-based perovskite absorbers, including pure bromide and mixed-halide (Br/I) compositions, which offer tunable bandgaps and improved stability.

A critical challenge in the fabrication of tin-based PSCs is the propensity for the Sn<sup>2+</sup> cation to oxidize to Sn<sup>4+</sup>.[1] This oxidation creates defects within the perovskite crystal lattice, acting as recombination centers for charge carriers and leading to poor device performance and instability. Therefore, protocols for fabricating SnBr<sub>2</sub>-based perovskites must incorporate strategies to mitigate this oxidation, such as the use of reducing agents or additives.

These application notes provide a comprehensive overview and detailed protocols for the fabrication and characterization of lead-free perovskite solar cells using tin(II) bromide as a primary precursor.



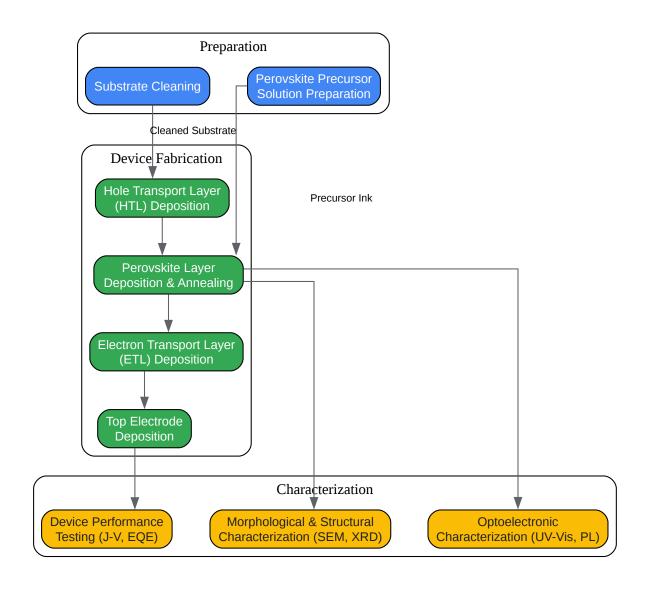
# Key Considerations for Tin(II) Bromide Based Perovskites

- Precursor Purity: High-purity tin(II) bromide is essential for achieving high-quality perovskite films. Impurities can act as nucleation sites for defects and hinder crystallisation.
- Solvent Engineering: The choice of solvent for the precursor ink is critical for controlling the
  crystallization kinetics of the perovskite film. Common solvents include N,Ndimethylformamide (DMF) and dimethyl sulfoxide (DMSO). The ratio of these solvents can
  be tuned to optimize film morphology.
- Additive Manufacturing: Additives play a crucial role in improving the quality and stability of tin-based perovskite films. Tin(II) fluoride (SnF<sub>2</sub>) is a widely used additive that is believed to reduce Sn<sup>4+</sup> content and passivate defects.[2] Other additives, such as hypophosphorous acid, have also been shown to inhibit oxidation.[2]
- Atmosphere Control: The fabrication of tin-based perovskite solar cells is typically performed in an inert atmosphere (e.g., a nitrogen-filled glovebox) to minimize the oxidation of Sn<sup>2+</sup>.
- Device Architecture: The inverted (p-i-n) device architecture is commonly employed for tinbased PSCs, as it has been shown to yield higher efficiencies and better stability compared to the conventional (n-i-p) structure.

## **Experimental Workflow Overview**

The general workflow for fabricating a tin(II) bromide-based perovskite solar cell involves several key stages, from substrate preparation to device characterization.





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General workflow for perovskite solar cell fabrication.

## **Experimental Protocols**



# Protocol 1: Fabrication of Mixed-Halide $(MA_{1-\gamma}FA_{\gamma}SnI_{3-x}Br_{x})$ Perovskite Solar Cells

This protocol is adapted from a study on mixed-cation, mixed-halide tin-based perovskites and outlines the fabrication of a solar cell with an inverted p-i-n architecture.[3]

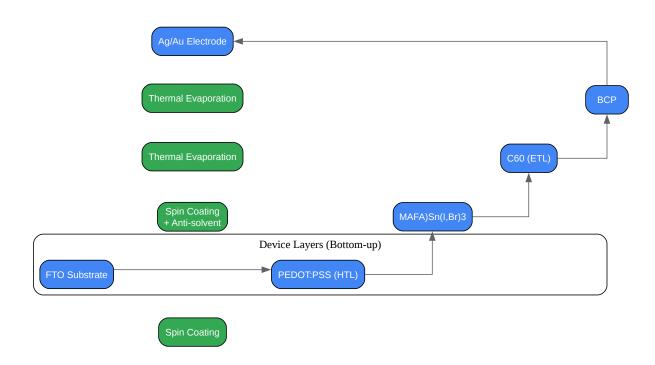
- 1. Substrate Preparation
- Clean fluorine-doped tin oxide (FTO) coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-ozone for 15 minutes immediately before use.
- 2. Hole Transport Layer (HTL) Deposition
- Prepare a PEDOT:PSS solution by filtering it through a 0.45 μm PVDF filter.
- Spin-coat the PEDOT:PSS solution onto the FTO substrates at 4000 rpm for 30 seconds.
- Anneal the substrates at 150°C for 10 minutes in air.
- Transfer the substrates into a nitrogen-filled glovebox.
- 3. Perovskite Precursor Solution Preparation
- Prepare a stock solution for a target composition, for example, MA<sub>0.5</sub>FA<sub>0.5</sub>Snl<sub>2.5</sub>Br<sub>0.5</sub>.
- The precursor solution should have a concentration of approximately 35% by weight.
- Dissolve stoichiometric amounts of formamidinium iodide (FAI), methylammonium bromide (MABr), tin(II) iodide (SnI<sub>2</sub>), and tin(II) bromide (SnBr<sub>2</sub>) in a solvent mixture of N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) with a 4:1 mass ratio.[3]
- Add an excess of SnF<sub>2</sub> (e.g., 10 mol%) to the precursor solution to inhibit Sn<sup>2+</sup> oxidation.



- Stir the solution with a magnetic stirrer for at least 1 hour at 70°C in a nitrogen-filled glovebox.[3]
- 4. Perovskite Film Deposition
- Deposit the perovskite precursor solution onto the PEDOT:PSS layer via a one-step spincoating process.
- Spin-coat at 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
- During the second step, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate approximately 15 seconds before the end of the program.
- Anneal the films at 100°C for 10 minutes.
- 5. Electron Transport Layer (ETL) and Electrode Deposition
- Deposit a C<sub>60</sub> (buckminsterfullerene) layer (20 nm) onto the perovskite film by thermal evaporation.
- Deposit a bathocuproine (BCP) layer (6 nm) on top of the C60 layer by thermal evaporation.
- Finally, thermally evaporate a silver (Ag) or gold (Au) top electrode (100 nm) through a shadow mask to define the active area of the device.

### **Device Fabrication Workflow**





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Fabrication process for an inverted p-i-n perovskite solar cell.

### **Data Presentation**

# **Table 1: Precursor Solution Compositions for Mixed- Halide Tin Perovskites**



Perovskite Composition	Cation Precursors	Anion Precursors	Solvent System (v/v)	Additive (mol%)
FASnI₃	Formamidinium Iodide (FAI)	Tin(II) lodide (SnI <sub>2</sub> )	DMF:DMSO (4:1)	SnF <sub>2</sub> (10%)
FASnBr₃	Formamidinium Bromide (FABr)	Tin(II) Bromide (SnBr <sub>2</sub> )	DMF:DMSO (4:1)	SnF <sub>2</sub> (10%)
MA0.5FA0.5SnI2.5 Bro.5	Methylammoniu m Bromide (MABr), FAI	Snl2, SnBr2	DMF:DMSO (4:1)	SnF <sub>2</sub> (10%)
MASnIBr <sub>2</sub>	Methylammoniu m Iodide (MAI), MABr	Snl2, SnBr2	DMF:DMSO (4:1)	SnF <sub>2</sub> (5-10%)

Table 2: Representative Device Performance of Tin-Based Perovskite Solar Cells

Perovskit e Absorber	Device Architect ure	V <sub>oc</sub> (V)	J <sub>sc</sub> (mA/cm²)	FF (%)	PCE (%)	Referenc e
FA0.75MA0. 25SnI3	Inverted	0.51	18.8	69	6.6	[4]
MASnIBr <sub>2</sub>	Planar	-	-	-	3.70	[5]
FASnI₃	Planar	-	-	-	>6.0	[6]
(EA) doped FASnI₃	Inverted	-	-	-	>13	[7]

Note: Performance metrics can vary significantly based on the specific fabrication conditions, measurement protocols, and the quality of the perovskite film.

### **Characterization of Tin-Based Perovskite Films**

Structural and Morphological Analysis



- X-ray Diffraction (XRD): To confirm the formation of the desired perovskite crystal structure and assess the film's crystallinity and orientation.
- Scanning Electron Microscopy (SEM): To visualize the surface morphology and cross-section of the perovskite film, providing information on grain size, compactness, and thickness.

#### **Optoelectronic Properties**

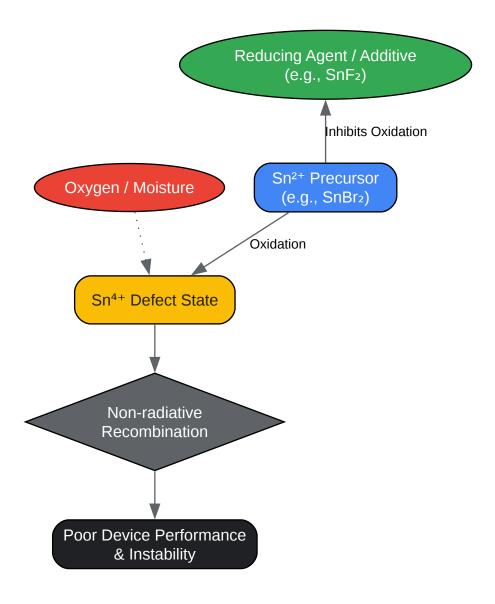
- UV-Visible Spectroscopy: To determine the absorption spectrum of the perovskite film and estimate its bandgap.
- Photoluminescence (PL) Spectroscopy: To evaluate the radiative recombination properties of the film. A higher PL intensity and longer carrier lifetime are generally indicative of a lower defect density.

#### **Device Performance Evaluation**

- Current Density-Voltage (J-V) Measurement: To determine the key performance parameters
  of the solar cell: open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF),
  and power conversion efficiency (PCE).
- External Quantum Efficiency (EQE): To measure the ratio of collected charge carriers to
  incident photons at each wavelength. Integrating the EQE spectrum should provide a
  calculated J<sub>sc</sub> that is consistent with the value obtained from the J-V measurement.

## Sn<sup>2+</sup> Oxidation and Mitigation Pathway





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The oxidation pathway of Sn<sup>2+</sup> and the role of additives.

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